

# improving indium solvent extraction efficiency

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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## Frequently Asked Questions

- **Q1: How can I improve the low extraction efficiency of indium?**
  - **A:** Low extraction efficiency is often related to the concentration of the extractant and the acidity of the aqueous phase. You can try increasing the concentration of the D2EHPA extractant. Studies show that raising it from 0.1 M to 0.25 M can increase indium extraction from 70% to over 95% from a 1 M sulfuric acid solution. Furthermore, ensure the process temperature is maintained below 293 K (20 °C) for optimal extraction [1].
- **Q2: What is a common issue during the stripping stage, and how can it be resolved?**
  - **A:** A common issue is inefficient transfer of indium from the organic phase back into the aqueous phase (stripping). To enhance stripping efficiency, increase the operational temperature to above 293 K (20 °C) during this stage [1].
- **Q3: How can I achieve better separation of indium from tin in a high-concentration leaching solution?**
  - **A:** In solutions with a high tin content, consider a **cementation** or **displacement process**. Using solid indium metal as a sheet form, rather than powder, has been shown to effectively separate the metals. The indium sheets act as a reducing agent for  $\text{Sn}^{4+}$ , with one study achieving a 99.6% tin removal rate without introducing new impurities or significant indium loss [2].
- **Q4: My organic phase is becoming viscous or forming a third phase. What could be the cause?**

- **A:** This is typically caused by overloading of the organic phase with metals or an imbalance in the phase ratio (O/A ratio). Ensure you are using a feed concentration that reflects your expected leach liquor. A solid-to-liquid ratio of 0.1 g/mL for LCD panel glass leachate has been used successfully as a benchmark. If the problem persists, try reducing the organic phase loading or adjusting the O/A ratio [1].

## Troubleshooting Guide: Common Problems and Solutions

Problem	Possible Causes	Recommended Solutions
<b>Low Indium Extraction</b>	• D2EHPA concentration too low • Feed pH too high • Temperature too high	• Increase D2EHPA concentration to 0.25 M [1] • Ensure leaching is in ~1 M H <sub>2</sub> SO <sub>4</sub> [1] • Lower extraction temperature to < 293 K (20°C) [1]
<b>Poor Indium-Tin Separation</b>	• High Sn:In concentration ratio • Inefficient separation method	• Use indium sheet displacement for selective tin removal [2]
<b>Low Stripping Efficiency</b>	• Stripping agent concentration too low • Temperature too low • Organic phase overloading	• Optimize acid concentration in stripping solution • Increase temperature to > 293 K (20°C) [1] • Check for organic phase overloading and adjust O/A ratio
<b>Phase Emulsification</b>	• Suspended solids in feed • Extreme O/A ratio	• Pre-filter leach liquor (use 0.45 µm filter) • Adjust organic-to-aqueous phase ratio closer to 1:1
<b>Impurity Co-extraction</b>	• Al(III), Fe(III), Zn(II) present • Suboptimal pH for selectivity	• Optimize pH for selective In extraction with D2EHPA [1] • Consider multi-stage scrubbing

## Optimized Experimental Protocols

### Protocol 1: Indium Recovery from LCD Waste using D2EHPA

This protocol is optimized based on research into recovering indium from LCD panel glass [1].

- **Leaching:** Leach the crushed LCD panel glass in 1 M sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) at a solid-to-liquid ratio of 0.1 g/mL to dissolve Indium Tin Oxide (ITO).
- **Feed Preparation:** Filter the leach liquor to remove solid residues and glass particles. Analyze the concentration of indium and major impurities (Al, Cu, Fe, Zn).

- **Solvent Extraction:**
  - Prepare the **organic phase** by making a 0.25 M solution of D2EHPA in an inert kerosene-type diluent.
  - Mix the organic and aqueous (leach liquor) phases at an O/A ratio of 1:1 for 10-15 minutes.
  - Maintain the temperature **below 293 K (20 °C)** during extraction for maximum indium recovery.
- **Phase Separation:** Allow the mixture to settle in a separation funnel until clear phase separation occurs.
- **Stripping:**
  - Separate the loaded organic phase.
  - Contact it with a suitable stripping acid (e.g., HCl) at a temperature **above 293 K (20 °C)** to efficiently transfer indium back to an aqueous solution.

## Protocol 2: Selective Tin Removal via Indium Displacement

This method is effective for purifying a high-concentration indium leaching solution contaminated with tin [2].

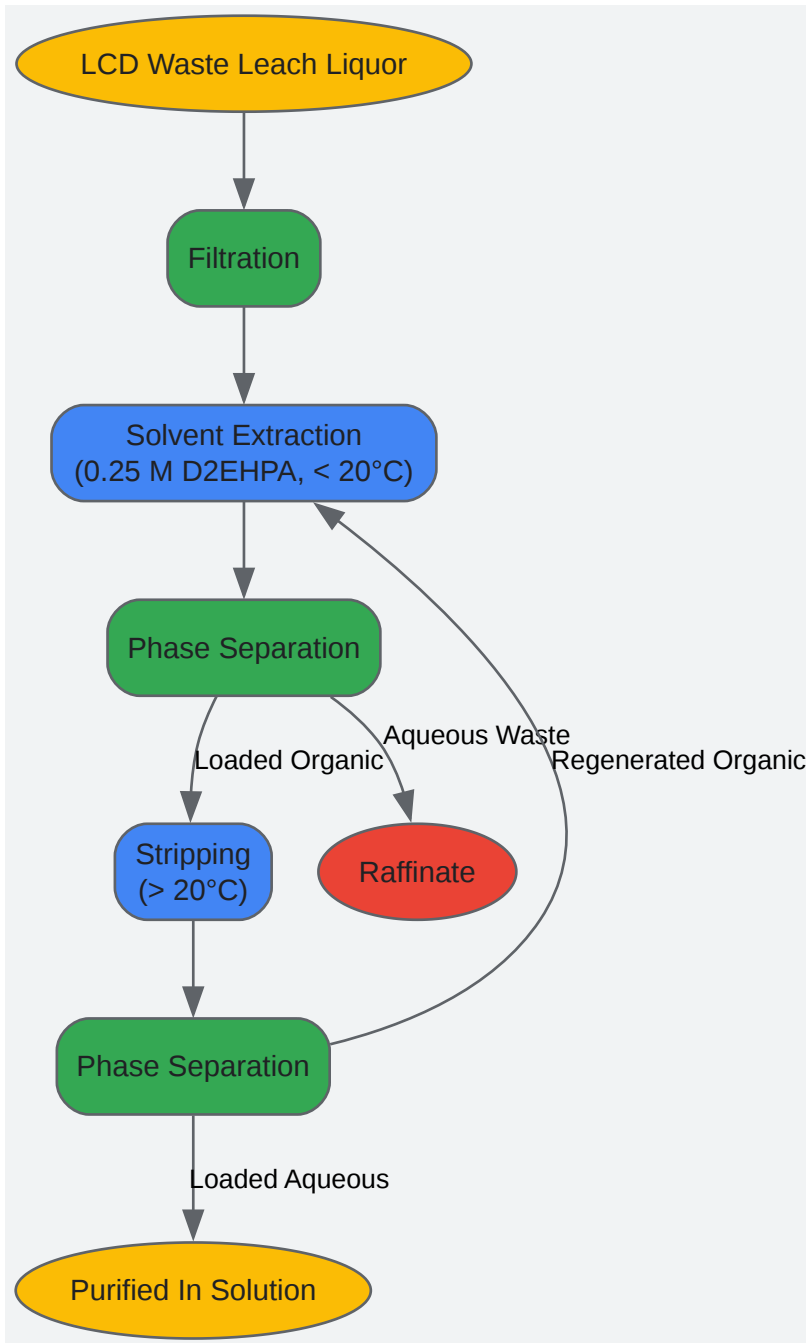
- **Solution Preparation:** Prepare the indium-rich leach solution in sulfuric acid.
- **Displacement:**
  - Use **indium sheets** instead of powder to avoid agglomeration and ensure sufficient contact with the solution.
  - Immerse the indium sheets in the solution. The  $\text{Sn}^{4+}$  ions will be preferentially reduced and deposited onto the indium surface via a cementation reaction.
- **Filtration:** After a sufficient reaction time (e.g., 2-4 hours), filter the solution to remove the solid residue, which now contains the removed tin.
- **Analysis:** Analyze the purified indium solution to confirm the reduction in tin concentration.

## Experimental Workflow Diagrams

The following diagrams, generated with Graphviz, illustrate the core processes described in the protocols.

### Diagram 1: Indium Solvent Extraction with D2EHPA

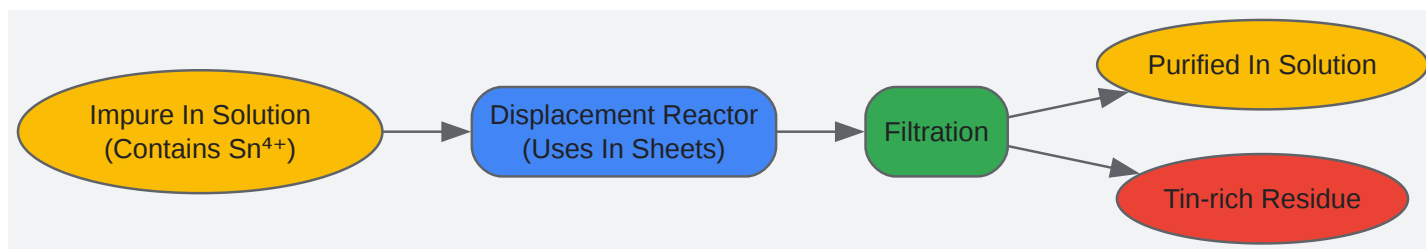
This flowchart outlines the key stages for recovering and purifying indium from a leach solution [1].



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## Diagram 2: Selective Tin Removal by Displacement

This graph shows the specific process for removing tin from an indium-rich solution using a displacement reaction [2].



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## References

1. of Optimization Recovery and Separation from LCD Waste by... Indium [research.chalmers.se]
2. Efficiently Selective Removal of Tin from High Concentration Indium ... [link.springer.com]

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**Address:** Ontario, CA 91761, United States

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